Mass Spectrometry of Tribenzyltin Chloride: A Technical Guide

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Compound of Interest

Compound Name:	*Tribenzyltin chloride*
CAS No.:	*3151-41-5*
Cat. No.:	*B1580662*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **tribenzyltin chloride**, a significant organotin compound. The following sections detail the experimental protocols for its characterization by Gas Chromatography-Mass Spectrometry (GC-MS) and Electrospray Ionization-Mass Spectrometry (ESI-MS), present key quantitative data, and illustrate its fragmentation pathways.

Introduction

Tribenzyltin chloride ($(C_6H_5CH_2)_3SnCl$) is an organotin compound with a molecular weight of 427.56 g/mol .[1] Its analysis is crucial for various applications, from environmental monitoring to quality control in chemical synthesis. Mass spectrometry offers a powerful tool for the identification and quantification of **tribenzyltin chloride**, providing insights into its structure and fragmentation behavior.

Experimental Protocols

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Detailed methodologies for the mass spectrometric analysis of **tribenzyltin chloride** are outlined below. These protocols are based on established methods for organotin compound analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and semi-volatile compounds. For organotin chlorides, derivatization is often employed to enhance volatility and chromatographic performance.

2.1.1. Sample Preparation and Derivatization

A common derivatization technique for organotin compounds involves ethylation using sodium tetraethylborate ($NaBEt_4$).

- Sample Dissolution: Dissolve a precisely weighed amount of **tribenzyltin chloride** in an appropriate organic solvent, such as hexane or toluene.
- Derivatization Reaction:
  - To an aqueous solution of the sample, add a buffer to adjust the pH (e.g., acetate buffer).
  - Add a solution of sodium tetraethylborate in an organic solvent.
  - Vortex the mixture to facilitate the reaction, which converts **tribenzyltin chloride** to the more volatile tetraethyl derivative.
- Extraction: Extract the derivatized analyte into an organic solvent (e.g., hexane).
- Concentration: Concentrate the organic extract to a suitable volume before GC-MS analysis.

2.1.2. Instrumentation and Conditions

- Gas Chromatograph: An Agilent GC system (or equivalent) equipped with a split/splitless injector.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).

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- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- Injector Temperature: 250°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 50-500.
- Ion Source Temperature: 230°C.
- Transfer Line Temperature: 280°C.

Electrospray Ionization-Mass Spectrometry (ESI-MS)

ESI-MS is particularly useful for the analysis of polar and thermally labile compounds and can be used to analyze the intact tribenzyltin cation.

2.2.1. Sample Preparation

- Solution Preparation: Prepare a dilute solution of **tribenzyltin chloride** (approximately 0.1 mg/mL) in a solvent mixture such as acetonitrile/water or methanol. The addition of a small amount of formic acid can aid in protonation.

2.2.2. Instrumentation and Conditions

- Mass Spectrometer: An ion trap or quadrupole time-of-flight (Q-TOF) mass spectrometer equipped with an electrospray ion source.
- Ionization Mode: Positive ion mode.

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- Infusion: Direct infusion of the sample solution at a flow rate of 1-5 µL/min.
- Needle Voltage: 4 kV.
- Drying Gas: Nitrogen at a temperature and flow rate optimized for solvent evaporation.
- MS/MS Analysis: For fragmentation studies, the precursor ion of interest (e.g., the tribenzyltin cation) is isolated and subjected to collision-induced dissociation (CID) with an inert gas (e.g., argon).

Quantitative Data

The mass spectrometric analysis of **tribenzyltin chloride** yields characteristic ions. The following tables summarize the key quantitative data obtained from GC-MS and ESI-MS analyses.

GC-MS Fragmentation Data

The GC-MS analysis of **tribenzyltin chloride**, following electron ionization, results in several characteristic fragment ions.

m/z	Relative Abundance	Proposed Fragment
391	Moderate	$[(C_6H_5CH_2)_3Sn]^+$
211	High	$[(C_6H_5CH_2)Sn]^+$
155	Base Peak	$[C_{12}H_{11}]^+$ (Dibenzyl cation)
153	High	$[C_{12}H_9]^+$
91	High	$[C_7H_7]^+$ (Benzyl/Tropylium cation)

Data derived from NIST Mass Spectrometry Data Center and typical fragmentation patterns of organotin compounds.[1]

ESI-MS/MS Fragmentation Data of the Tribenzyltin Cation

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In ESI-MS, the tribenzyltin cation, $[(C_6H_5CH_2)_3Sn]^+$, is readily formed. Tandem mass spectrometry (MS/MS) of this ion provides further structural information.

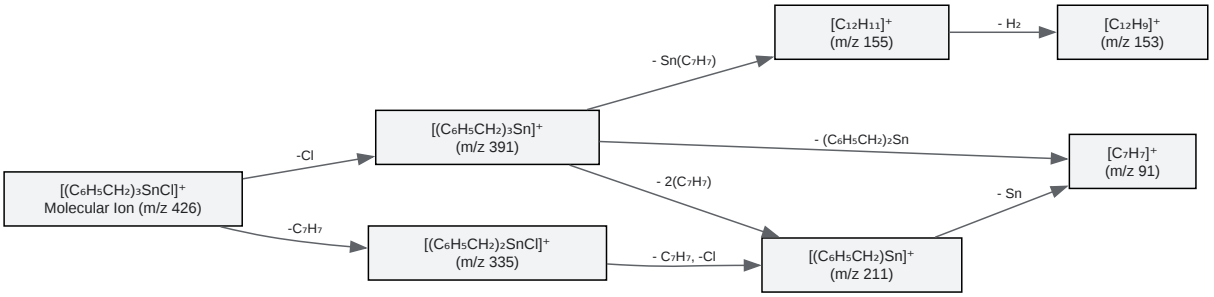
Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss	Proposed Fragment
391	301	90 (C_7H_6)	$[(C_6H_5CH_2)_2SnH]^+$
391	211	180 ($C_{14}H_{14}$)	$[C_6H_5CH_2Sn]^+$
391	91	300 ($(C_6H_5CH_2)_2Sn$)	$[C_7H_7]^+$

Data based on fragmentation studies of tribenzyltin compounds.[2]

Visualization of Fragmentation Pathways

The following diagrams, generated using the DOT language, illustrate the proposed fragmentation pathways of **tribenzyltin chloride** under different ionization conditions.

GC-MS (Electron Ionization) Fragmentation Pathway



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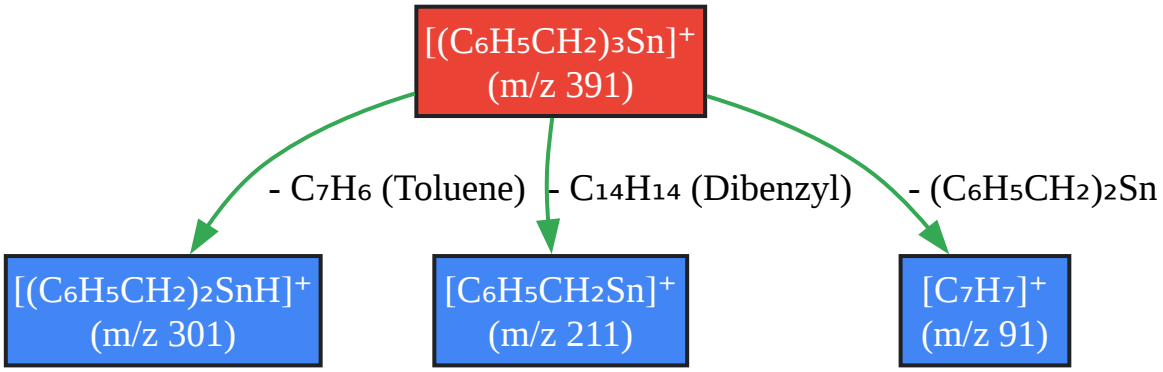
Caption: Proposed EI fragmentation of **tribenzyltin chloride**.

ESI-MS/MS Fragmentation Pathway of the Tribenzyltin Cation



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